Application Notes and Protocols for Intraperitoneal Injection of Idra-21 in Mice

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Compound of Interest

Compound Name:	*Idra 21*
CAS No.:	*163936-79-6*
Cat. No.:	*B7803835*

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These application notes provide a comprehensive protocol for the intraperitoneal (IP) administration of Idra-21 in mice, a positive allosteric modulator of the α-amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptor known for its cognitive-enhancing effects. This document outlines the necessary materials, step-by-step procedures for injection, and summarizes key quantitative data from relevant studies.

Introduction

Idra-21 is a benzothiadiazine derivative that potentiates AMPA receptor-mediated excitatory neurotransmission. Its mechanism of action involves slowing the deactivation and desensitization of AMPA receptors, thereby prolonging the synaptic response to glutamate.[1] [2] This enhancement of glutamatergic signaling is believed to underlie its nootropic effects, including improvements in learning and memory.[1] Notably, Idra-21 has demonstrated efficacy in reversing cognitive deficits in various animal models.[1]

Quantitative Data Summary

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The following tables summarize the quantitative data on the dosage, administration, and effects of Idra-21 in mice.

Table 1: Idra-21 Dosage and Administration in Mice

Parameter	Value	Source
Route of Administration	Intraperitoneal (IP)	Vandesquille et al., 2011
Dosage	10 mg/kg	Vandesquille et al., 2011[3]
Vehicle	20% DMSO in saline	ResearchGate
Frequency of Administration	Single dose (acute studies)	Vandesquille et al., 2011

Table 2: Effects of Idra-21 on Cognitive Performance in Mice

Behavioral Test	Animal Model	Idra-21 Dose (IP)	Key Findings	Source
Spatial Discrimination Task	Alprazolam-induced amnesia model	10 mg/kg	Significantly improved performance above chance level and higher than alprazolam-treated mice.	Vandesquille et al., 2011

Experimental Protocols

Materials

- Idra-21 powder
- Dimethyl sulfoxide (DMSO)
- Sterile saline (0.9% NaCl)
- Sterile microcentrifuge tubes

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- Vortex mixer
- Sonicator (optional, to aid dissolution)
- Sterile syringes (1 mL)
- Sterile needles (25-27 gauge)
- 70% ethanol
- Animal scale
- Appropriate personal protective equipment (PPE)

Preparation of Idra-21 Solution (10 mg/mL Stock)

- Weighing: Accurately weigh the desired amount of Idra-21 powder in a sterile microcentrifuge tube.
- Solubilization: Add the appropriate volume of DMSO to achieve a 50 mg/mL stock solution (e.g., for 10 mg of Idra-21, add 200 µL of DMSO).
- Mixing: Vortex the tube thoroughly until the powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution.
- Dilution: For a final injection solution of 10 mg/mL in 20% DMSO, dilute the 50 mg/mL stock solution 1:5 with sterile saline. For example, add 40 µL of the 50 mg/mL Idra-21/DMSO stock to 160 µL of sterile saline.
- Final Mixing: Vortex the final solution to ensure it is homogeneous.

Intraperitoneal Injection Procedure

- Animal Handling: Acclimatize mice to the experimental room before the procedure. Handle the mice gently to minimize stress.
- Dosage Calculation: Weigh each mouse accurately to calculate the precise volume of the Idra-21 solution to be injected. The injection volume should be calculated based on the 10

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mg/kg dosage. For a 25g mouse, the volume of a 10 mg/mL solution would be 25 µL.

- Restraint: Restrain the mouse firmly but gently. One common method is to scruff the mouse by pinching the loose skin over the neck and shoulders, and securing the tail.
- Injection Site: Turn the mouse to expose its abdomen. The recommended injection site is the lower right quadrant of the abdomen, avoiding the midline to prevent injury to the bladder and other internal organs.
- Sterilization: Swab the injection site with 70% ethanol.
- Injection: Using a sterile syringe with a 25-27 gauge needle, insert the needle at a 15-20 degree angle into the peritoneal cavity. Be careful not to insert the needle too deeply to avoid puncturing internal organs.
- Aspiration: Gently pull back on the plunger to ensure that no fluid (e.g., blood or urine) enters the syringe. If fluid is aspirated, discard the syringe and prepare a new injection.
- Administration: Inject the calculated volume of the Idra-21 solution smoothly.
- Withdrawal: Withdraw the needle and return the mouse to its home cage.
- Monitoring: Observe the mouse for a few minutes post-injection for any signs of distress or adverse reactions.

Signaling Pathway and Experimental Workflow

Idra-21 Signaling Pathway

Idra-21 acts as a positive allosteric modulator of AMPA receptors. By binding to an allosteric site, it reduces receptor desensitization and deactivation, leading to an enhanced and prolonged influx of Na+ and Ca2+ ions in response to glutamate binding. This increased Ca2+ influx is a critical trigger for downstream signaling cascades that are fundamental to synaptic plasticity, including the activation of calcium/calmodulin-dependent protein kinase II (CaMKII) and protein kinase C (PKC). These kinases, in turn, phosphorylate various synaptic proteins and regulate gene expression, ultimately leading to the strengthening of synaptic connections, a cellular mechanism known as long-term potentiation (LTP), which is thought to be the basis of learning and memory.

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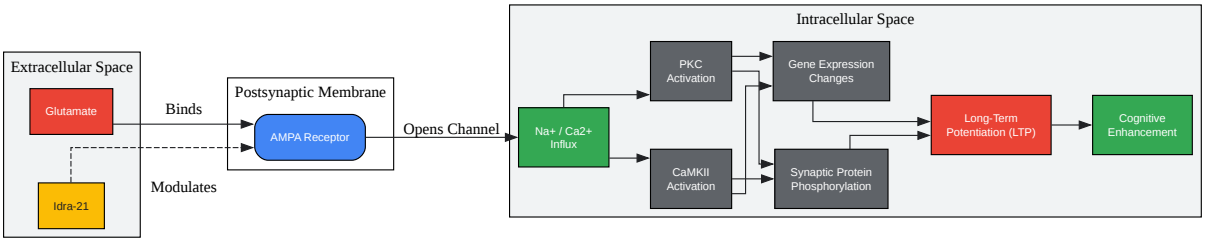

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Caption: Idra-21 enhances AMPA receptor signaling, leading to LTP and cognitive enhancement.

Experimental Workflow for Assessing Idra-21 Efficacy

The following diagram illustrates a typical experimental workflow for evaluating the cognitive-enhancing effects of Idra-21 in a mouse model of amnesia.

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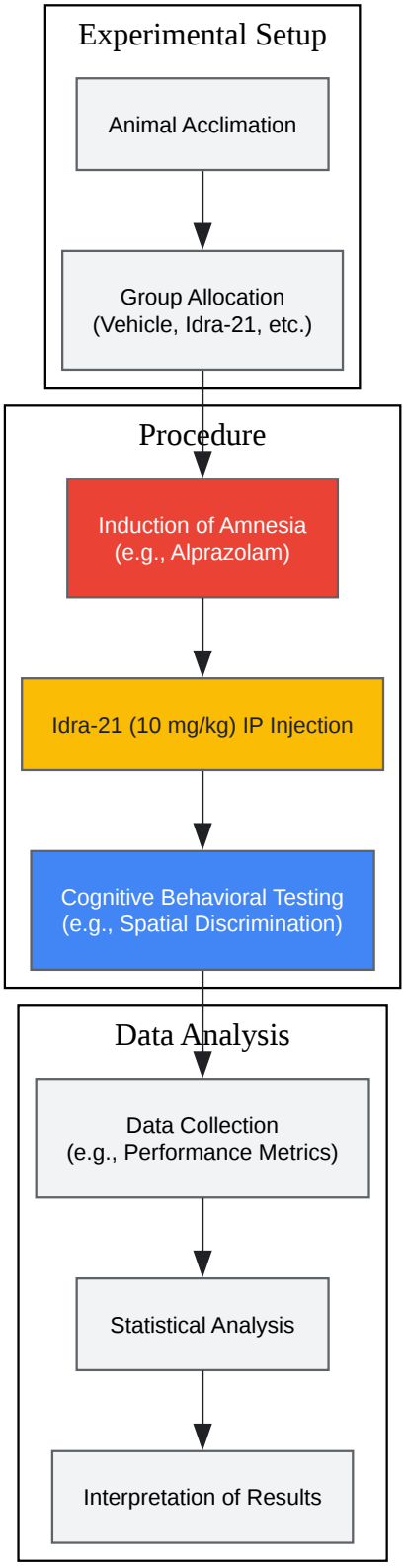

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Caption: Workflow for evaluating Idra-21's cognitive-enhancing effects in mice.

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